

Verticilla-4(20),7,11-triene: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Verticilla-4(20),7,11-triene

Cat. No.: B15590277

[Get Quote](#)

An In-depth Technical Guide on the Physical, Chemical, and Biological Properties of **Verticilla-4(20),7,11-triene** for Researchers, Scientists, and Drug Development Professionals.

Introduction

Verticilla-4(20),7,11-triene is a naturally occurring diterpene hydrocarbon belonging to the verticillane class of secondary metabolites. First identified in the essential oil of *Boswellia carterii*, this bicyclic compound has garnered interest within the scientific community for its potential biological activities, including antibacterial and antiplasmodial properties.^[1] This technical guide provides a comprehensive overview of the known physical, chemical, and biological characteristics of **Verticilla-4(20),7,11-triene**, with a focus on experimental data and methodologies to support further research and development.

Chemical and Physical Properties

Verticilla-4(20),7,11-triene is a colorless, viscous oil.^[1] While a complete set of experimentally determined physical properties is not readily available in the current literature, a combination of computed data and information from spectral analyses provides a foundational understanding of its characteristics.

Tabulated Physical and Chemical Data

The following tables summarize the key physical and chemical properties of **Verticilla-4(20),7,11-triene**. It is important to note that many of these values are computationally derived

and await experimental verification.

Table 1: General and Computed Physical Properties

Property	Value	Source
Molecular Formula	C ₂₀ H ₃₂	PubChem[2]
Molecular Weight	272.47 g/mol	PubChem[2]
Appearance	Colorless viscous oil	ResearchGate[1]
Boiling Point	Data not available	The Good Scents Company
Melting Point	Data not available	
Density (estimated)	0.92 ± 0.1 g/cm ³	
Solubility in Water (estimated)	9.218 x 10 ⁻⁵ mg/L @ 25 °C	The Good Scents Company[3]
XLogP3 (computed)	5.4	PubChem[2]
Molar Refractivity (estimated)	89.22 ± 0.4 cm ³	The Good Scents Company
Polarizability (estimated)	35.37 ± 0.5 x 10 ⁻²⁴ cm ³	The Good Scents Company

Table 2: Spectroscopic Data

While full, detailed peak assignments for **Verticilla-4(20),7,11-triene** are not consistently reported across the literature, images of its ¹H and ¹³C NMR spectra are available. Researchers should refer to specialized spectroscopic databases and publications for in-depth analysis.

Spectroscopic Data	Key Features and Observations
^1H NMR	The spectrum is expected to show signals corresponding to olefinic protons, allylic protons, and methyl groups.
^{13}C NMR	The spectrum should display resonances for sp^2 hybridized carbons of the double bonds and sp^3 hybridized carbons of the cyclic framework and methyl substituents.
Mass Spectrometry	The exact mass is a key identifier.

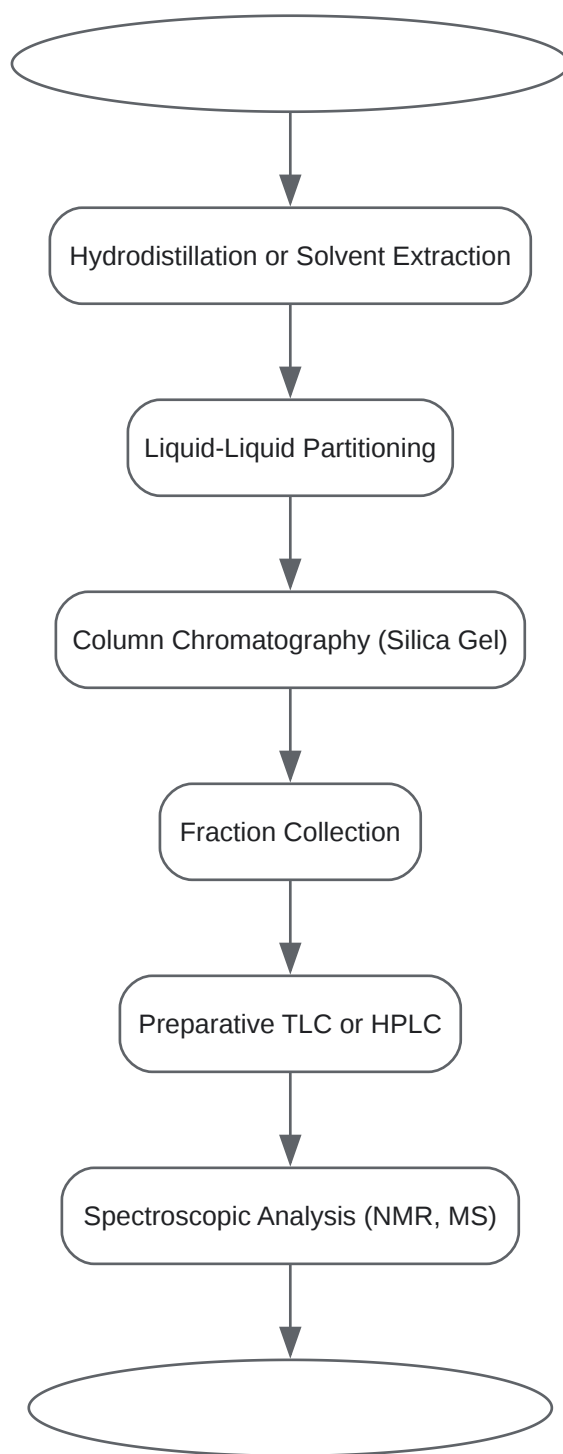
Experimental Protocols

Detailed experimental protocols for the synthesis, isolation, and biological evaluation of **Verticilla-4(20),7,11-triene** are not extensively documented for this specific compound.

However, by examining methodologies for related diterpenes and natural product isolation, a general framework can be established.

Isolation and Purification

Verticilla-4(20),7,11-triene has been isolated from the essential oil of *Boswellia carterii*.^[1] A general workflow for the isolation of this and similar diterpenes from a plant source is outlined below.



[Click to download full resolution via product page](#)

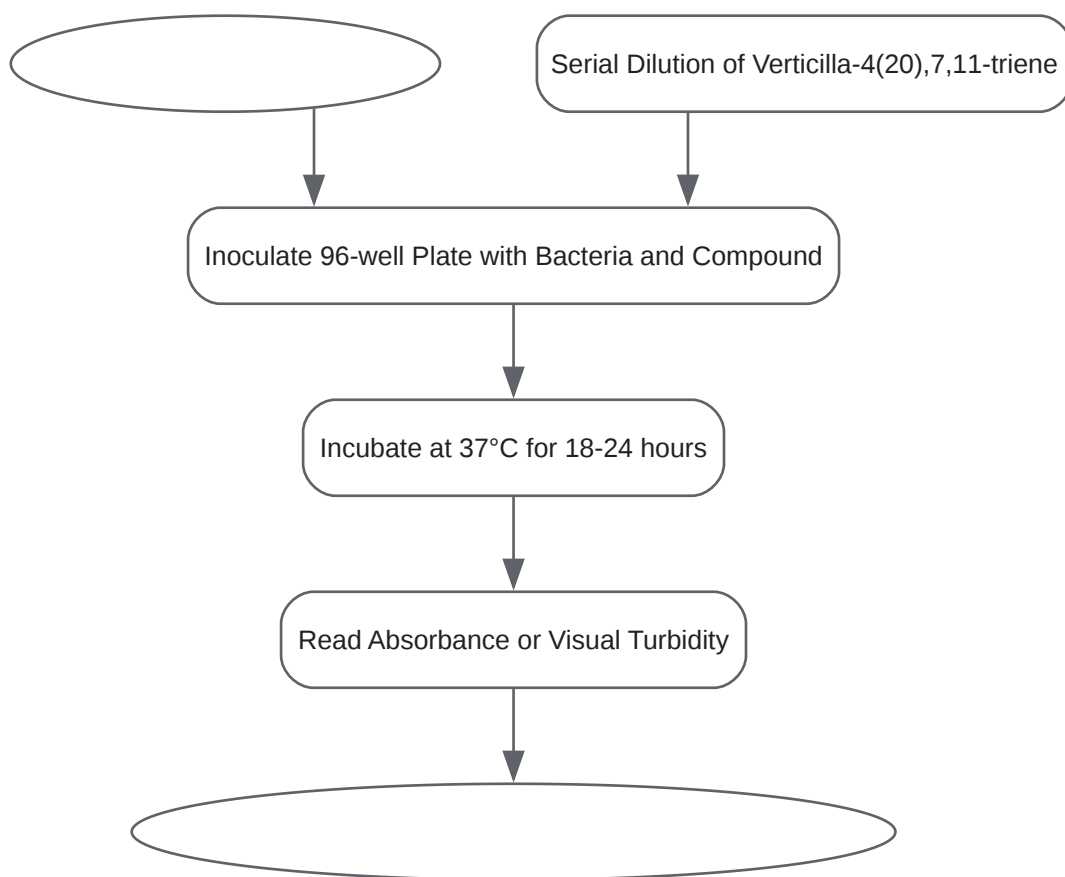
Figure 1. Generalized workflow for the isolation of **Verticilla-4(20),7,11-triene**.

Methodology:

- **Extraction:** The essential oil is typically obtained from the plant resin via hydrodistillation. Alternatively, solvent extraction using a non-polar solvent like hexane or dichloromethane can be employed.
- **Chromatographic Separation:** The crude extract is subjected to column chromatography on silica gel. A gradient elution system, starting with a non-polar solvent (e.g., hexane) and gradually increasing the polarity (e.g., by adding ethyl acetate), is used to separate the different components.
- **Fraction Collection and Analysis:** Fractions are collected and analyzed by thin-layer chromatography (TLC) to identify those containing the target compound.
- **Final Purification:** Fractions enriched with **Verticilla-4(20),7,11-triene** are further purified using preparative TLC or high-performance liquid chromatography (HPLC) to yield the pure compound.
- **Structure Elucidation:** The structure of the isolated compound is confirmed using spectroscopic methods, including ^1H NMR, ^{13}C NMR, and mass spectrometry.

Antibacterial Activity Assay

The antibacterial activity of **Verticilla-4(20),7,11-triene** has been noted, particularly against *Bacillus* species.^[1] A standard method to evaluate this activity is the broth microdilution assay to determine the Minimum Inhibitory Concentration (MIC).



[Click to download full resolution via product page](#)

Figure 2. Workflow for determining the Minimum Inhibitory Concentration (MIC).

Methodology:

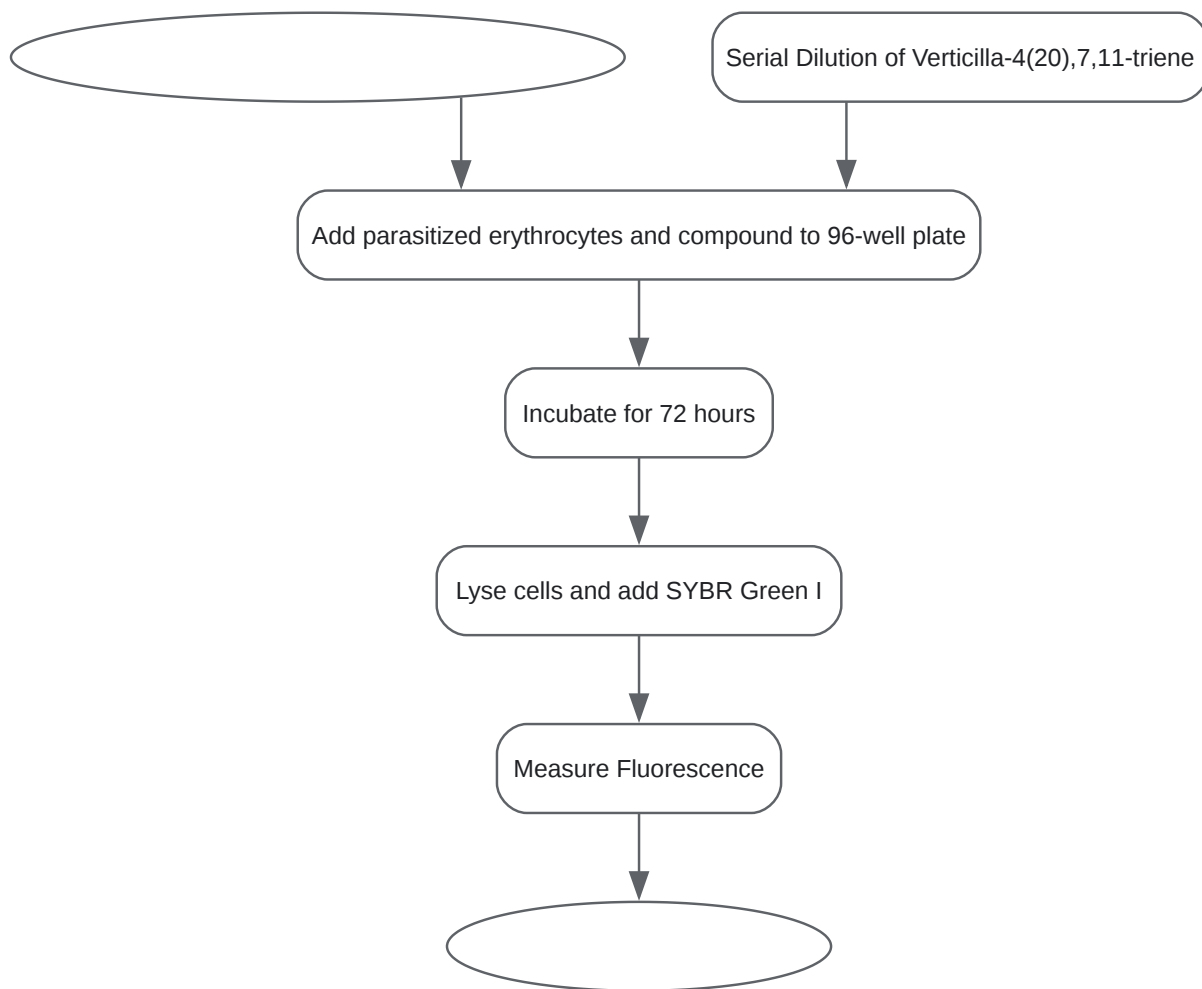
- Preparation of Bacterial Culture: A standardized inoculum of the test bacterium (e.g., *Staphylococcus aureus*) is prepared to a specific cell density (e.g., 10^5 CFU/mL) in a suitable broth medium.
- Serial Dilution: A stock solution of **Verticilla-4(20),7,11-triene** is prepared in an appropriate solvent (e.g., DMSO) and then serially diluted in the broth medium in a 96-well microtiter plate.
- Inoculation: The bacterial inoculum is added to each well containing the different concentrations of the compound. Positive (bacteria only) and negative (broth only) controls are included.

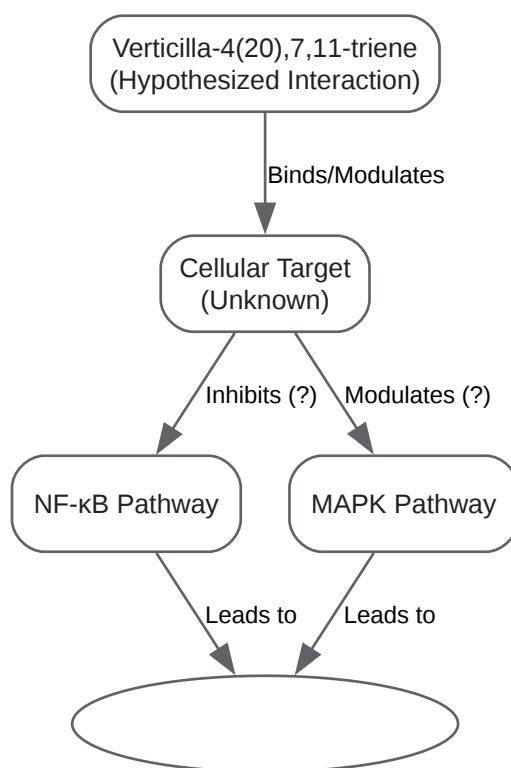
- Incubation: The plate is incubated under appropriate conditions (e.g., 37°C for 18-24 hours).
- MIC Determination: The MIC is determined as the lowest concentration of the compound that completely inhibits the visible growth of the bacterium.

Antiplasmodial Activity Assay

Diterpenes from *Boswellia serrata* have shown in vitro activity against *Plasmodium falciparum*.

[2] A common method to assess antiplasmodial activity is the SYBR Green I-based fluorescence assay.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. Terpenoids from the Oleo-Gum-Resin of *Boswellia serrata* and Their Antiplasmodial Effects In Vitro - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. spectrabase.com [spectrabase.com]
- To cite this document: BenchChem. [Verticilla-4(20),7,11-triene: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15590277#verticilla-4-20-7-11-triene-physical-and-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com